

Essential Safety and Logistical Information for Handling 5,5-DIMETHYLHEXANAL

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Compound of Interest

Compound Name: 5,5-DIMETHYLHEXANAL

Cat. No.: B6155269

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemicals are paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans for **5,5-DIMETHYLHEXANAL**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5,5-DIMETHYLHEXANAL** is provided below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
Molecular Formula	C8H16O
Molecular Weight	128.21 g/mol [1] [4]
Density	0.811±0.06 g/cm3 (Predicted) [3]
Boiling Point	160.5±9.0 °C (Predicted) [3]
Water Solubility	5.77 g/l at 20.3 °C [5]
Vapor Pressure	13 hPa at 25 °C [5]
Autoignition Temperature	205 °C at 1,004.7 - 1,020.5 hPa [5]

Hazard Identification and GHS Classification

5,5-DIMETHYLHEXANAL is classified as a flammable liquid and vapor that causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][5][6][7]}

GHS Classification	Hazard Statement
Flammable liquids (Category 3)	H226: Flammable liquid and vapor ^{[1][5][7]}
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation ^{[1][5][7]}
Serious eye damage/eye irritation (Category 2)	H319: Causes serious eye irritation ^{[1][5][7]}
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation ^[1]

Operational Plan: Handling Protocol

Adherence to a strict handling protocol is crucial to ensure safety.

1. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5,5-DIMETHYLHEXANAL**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a full-face shield.[8]	Protects against splashes that can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[8][9] Latex gloves are not recommended.[8]	Prevents skin contact which can cause irritation.[1]
Body Protection	A lab coat with long sleeves or a chemical protective apron.[8]	Protects against skin exposure from splashes.
Footwear	Closed-toe and heel shoes made of impervious material.[8]	Protects feet from spills.
Respiratory Protection	May be required for large spills or in case of inadequate ventilation.[8]	Prevents respiratory tract irritation from vapors.[1]

2. Engineering Controls

- Ventilation: Always handle **5,5-DIMETHYLHEXANAL** in a well-ventilated area, preferably inside a chemical fume hood.[10]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[5][7][11] Use spark-proof tools and explosion-proof equipment.[6][11]
- Static Discharge: Take precautionary measures against static discharge.[5][11]

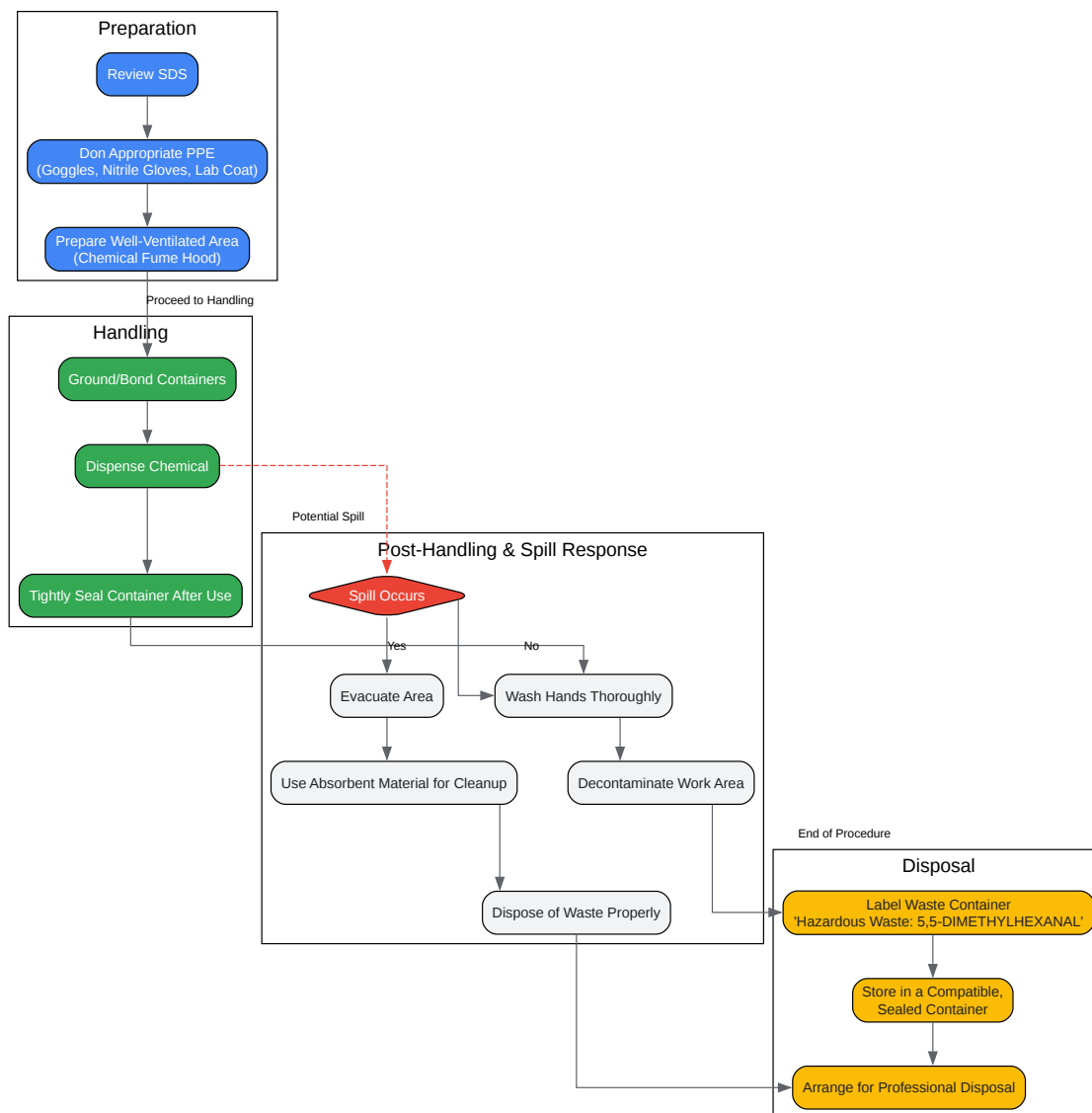
3. Handling Procedure

- Review the Safety Data Sheet (SDS) before work.
- Ensure all necessary PPE is worn correctly.
- Ground/bond container and receiving equipment.[5]

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Avoid breathing vapors or mist.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[7\]](#)

Experimental Workflow for Handling **5,5-DIMETHYLHEXANAL**

Workflow for Safe Handling of 5,5-DIMETHYLHEXANAL

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Caption: This diagram outlines the key steps for the safe handling of **5,5-DIMETHYLHEXANAL**, from preparation to disposal.

Disposal Plan

Proper disposal of **5,5-DIMETHYLHEXANAL** is critical to prevent environmental contamination and ensure regulatory compliance.

1. Unused or Surplus Chemical

Unused **5,5-DIMETHYLHEXANAL** must be disposed of as hazardous waste.[\[10\]](#)

- Labeling: Clearly label the container as "Hazardous Waste: **5,5-DIMETHYLHEXANAL**".[\[12\]](#)
- Packaging: Keep the chemical in its original or a compatible, tightly sealed container.[\[10\]](#)[\[12\]](#)
- Storage: Store the waste container in a designated, well-ventilated, and secure area, segregated from incompatible materials.[\[12\]](#)
- Collection: Arrange for collection by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.[\[10\]](#)

2. Spent Solutions and Contaminated Materials

- Aqueous Solutions: Depending on local regulations and the concentration, aqueous solutions containing **5,5-DIMETHYLHEXANAL** may require neutralization before disposal. Consult with your institution's EHS department for approved procedures.[\[10\]](#)
- Contaminated Materials: Any materials, such as absorbent pads, gloves, or lab coats, that come into contact with **5,5-DIMETHYLHEXANAL** should be collected in a sealed bag or container, labeled as hazardous waste, and disposed of according to institutional guidelines.

Emergency Procedures

- Spills: In the event of a spill, evacuate the area and remove all ignition sources.[\[6\]](#)[\[11\]](#) Use inert absorbent material (e.g., sand, silica gel) to contain the spill.[\[11\]](#) Collect the absorbed material in a suitable, closed container for disposal.[\[6\]](#)[\[11\]](#) Ensure adequate ventilation.[\[11\]](#)

- First Aid:
 - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[5][7] If skin irritation persists, seek medical attention.[6][7]
 - Eye Contact: Rinse cautiously with water for several minutes.[7] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[5]
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[6][7]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink plenty of water. [6] Seek immediate medical attention.[5]

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